

Spectroscopic data for Diethylthiophosphoryl chloride (NMR, IR)

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Compound of Interest

Compound Name: Diethylthiophosphoryl chloride

CAS No.: 3711-51-1

Cat. No.: B12514093

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Executive Summary

Diethylthiophosphoryl chloride (CAS 2524-04-1), also known as

-Diethyl phosphorochloridothioate, is a critical organophosphorus intermediate used primarily in the synthesis of acetylcholinesterase inhibitors (pesticides) and pharmaceutical agents.^[1] Its reactivity is defined by the electrophilic phosphorus center, susceptible to nucleophilic attack by amines, alcohols, and thiols.^[1]

This guide provides a definitive reference for the spectroscopic identification of this compound. Unlike simple organic molecules, the presence of the phosphorus-sulfur (

) bond introduces unique signatures in both Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy that are diagnostic of purity and structural integrity.^[1]

Molecular Profile & Physical Properties^{[1][2]}

Property	Data
IUPAC Name	-Diethyl phosphorochloridothioate
Formula	
Molecular Weight	188.61 g/mol
Appearance	Colorless to pale amber liquid
Boiling Point	71–72 °C at 7 mmHg
Density	~1.19 g/mL at 25 °C
Solubility	Soluble in , THF, Toluene; Hydrolyzes in Water

Spectroscopic Analysis: The Core Data

Nuclear Magnetic Resonance (NMR)

The phosphorus nucleus (

) is the most sensitive probe for this compound.[\[1\]](#) The chemical shift is heavily influenced by the deshielding effect of the sulfur atom compared to its oxygen analogue.

A.

P NMR (Proton Decoupled)

- Chemical Shift (

):60.0 – 65.0 ppm (relative to 85%

).[\[1\]](#)

- Diagnostic Note: This resonance is significantly downfield compared to diethyl chlorophosphate (

), which appears near +4 ppm.[\[1\]](#) The large shift (~60 ppm difference) confirms the presence of the

double bond.

B.

¹H NMR (

400 MHz) The ethyl groups are chemically equivalent but show splitting due to coupling with both neighboring protons and the phosphorus nucleus.^[1]

Moiety	Shift (ppm)	Multiplicity	Coupling Constants (Hz)	Assignment
	1.35 – 1.42	Triplet (t)	Hz	Terminal methyl protons
	4.20 – 4.35	Multiplet (dq)	Hz Hz	Methylene protons coupled to P

- Interpretation: The methylene signal appears as a complex multiplet (often described as a double quartet) because the protons couple to the methyl protons (

) and the phosphorus atom (

).^[1] The

coupling is diagnostic of the

connectivity.

C.

¹³C NMR (

)

- :

ppm (Doublet,

Hz).[1]

- :

ppm (Doublet,

Hz).[1]

Infrared Spectroscopy (FT-IR)

The IR spectrum is dominated by the strong polarity of the P-O and P=S bonds.

Functional Group	Wavenumber ()	Intensity	Description
P=S Stretch	650 – 750	Strong	Characteristic "thiono" band; lower frequency than P=O (1250).[1]
P-O-C Stretch	950 – 1050	Very Strong	Broad, intense band typical of phosphate esters.[1]
P-Cl Stretch	480 – 550	Medium/Strong	Diagnostic for the acid chloride functionality. [1]
C-H Stretch	2900 – 2990	Medium	Aliphatic C-H stretching of ethyl groups.[1]

Experimental Protocols

Protocol 4.1: NMR Sample Preparation

- Solvent: Chloroform-d (

) is the standard solvent.[1] Ensure it is anhydrous (stored over molecular sieves) to prevent hydrolysis of the P-Cl bond.[1]

- Concentration: ~10-20 mg of sample in 0.6 mL solvent.
- Tube: Standard 5 mm NMR tube.
- Reference:
 - H/
C: TMS (
0.[1]0) or residual
(
7.26).[1][2][3]
 - P: External 85%

capillary insert is recommended for precise referencing, though modern spectrometers often calibrate virtually based on the deuterium lock.[1]

Protocol 4.2: IR Analysis (ATR Method)

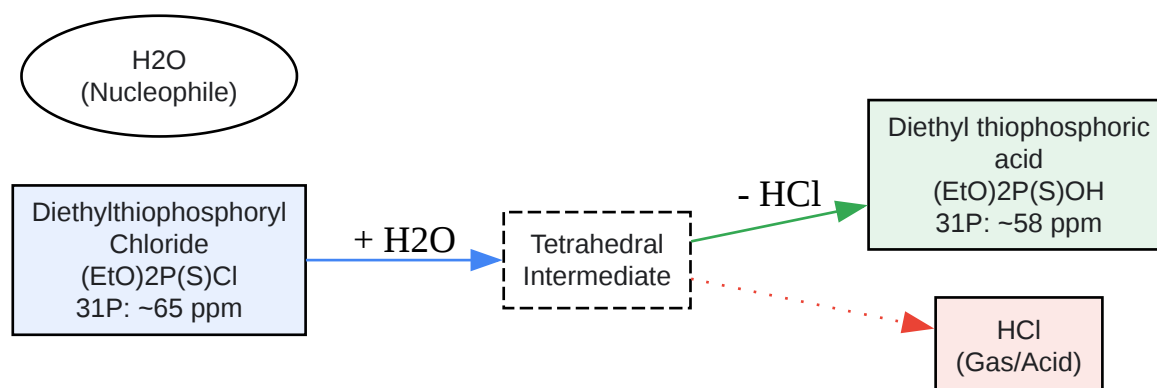
- Blank: Clean the ATR crystal (diamond or ZnSe) with isopropanol and collect a background spectrum.[1]
- Loading: Apply 1 drop of neat liquid **Diethylthiophosphoryl chloride** to the crystal.
- Acquisition: Scan from 4000 to 400
(32 scans, 4
resolution).
- Cleaning: Immediately wipe with ethanol/isopropanol.[1] Caution: The compound smells sulfurous and is corrosive.

Reactivity & Mechanism: Hydrolysis Pathway[1]

Diethylthiophosphoryl chloride is moisture-sensitive.[1] Upon exposure to water, it hydrolyzes to form Diethyl thiophosphoric acid and Hydrogen Chloride.[1] This degradation is

readily observable by a shift in the

P NMR signal from ~65 ppm (Chloride) to ~55-60 ppm (Acid/Ester species) and the disappearance of the P-Cl band in IR.[1]



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Figure 1: Hydrolysis pathway showing the shift in chemical species detectable by NMR.

Safety & Handling (Critical)

- Corrosivity: The P-Cl bond hydrolyzes to release HCl vapors upon contact with moisture in the air or tissue. Causes severe skin burns and eye damage.[1]
- Toxicity: Organophosphorus compound.[1][4][5] Potential acetylcholinesterase inhibitor.[1][4][5] Avoid inhalation.
- Storage: Store under inert atmosphere (Argon/Nitrogen) in a cool, dry place.

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